

# Application Notes and Protocols: Phospholipase C Activity Assay with SKF 83959 Treatment

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## Compound of Interest

Compound Name: SKF 83959

CAS No.: 67287-95-0

Cat. No.: B1663693

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## Introduction

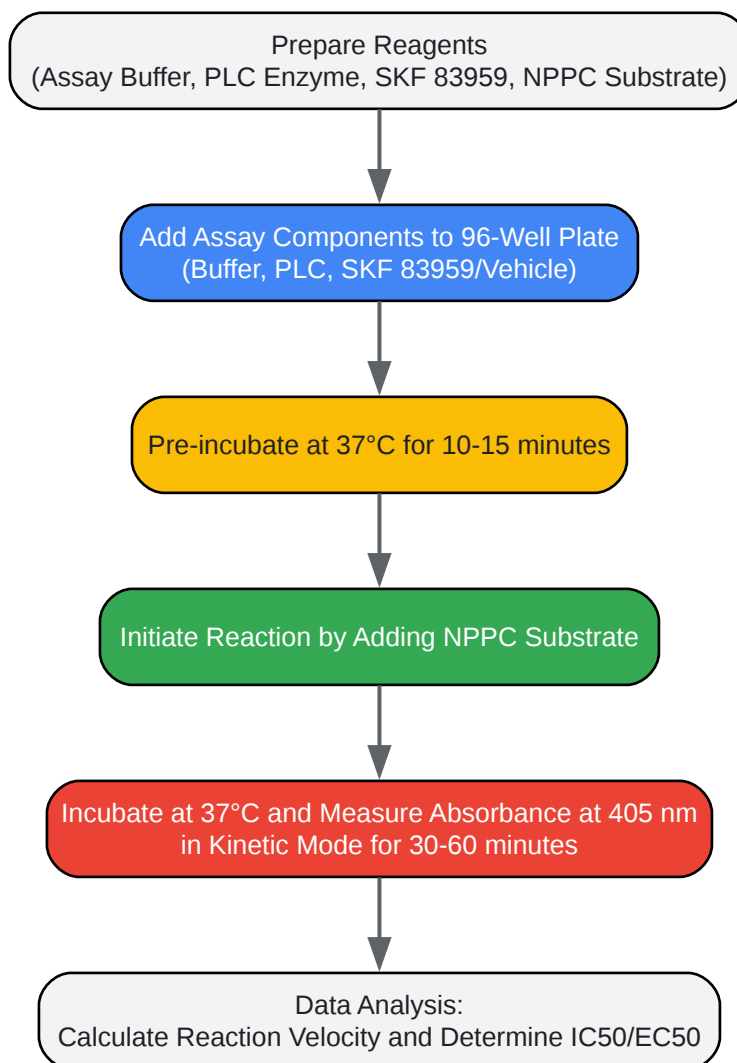
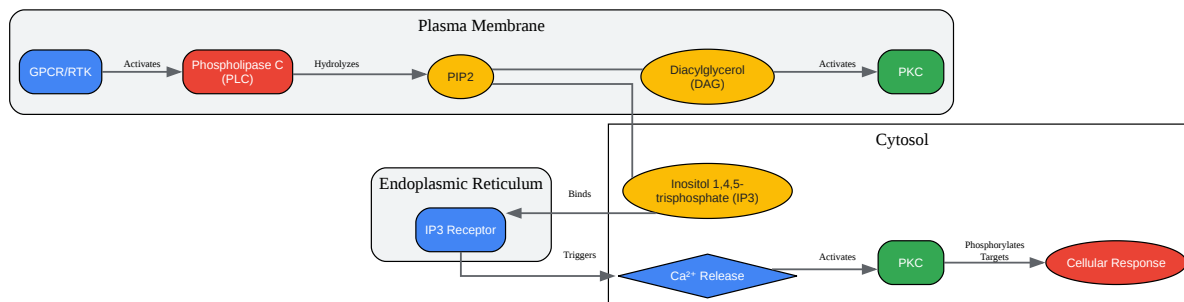
Phospholipase C (PLC) enzymes are a critical class of intracellular and membrane-associated enzymes that play a pivotal role in cellular signaling. They catalyze the hydrolysis of phosphatidylinositol 4,5-bisphosphate (PIP<sub>2</sub>) into the second messengers inositol 1,4,5-trisphosphate (IP<sub>3</sub>) and diacylglycerol (DAG). This signaling cascade is integral to a multitude of cellular processes, including proliferation, differentiation, apoptosis, and motility. Consequently, PLC is a significant target for drug discovery and development, particularly in areas such as cardiovascular disease and cancer.<sup>[1]</sup>

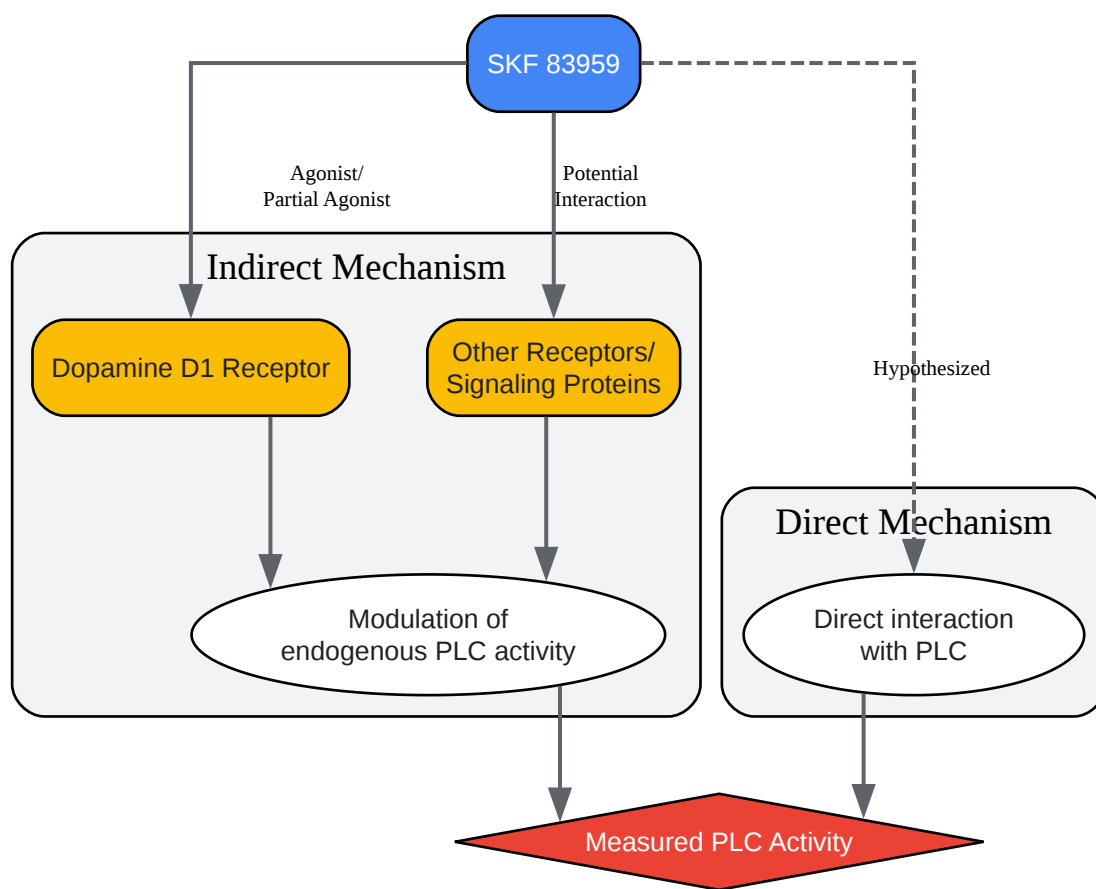
**SKF 83959** is a benzazepine derivative that has been investigated for its neurological effects.<sup>[2][3]</sup> While initially reported to be a selective dopamine D<sub>1</sub>-like receptor agonist that stimulates PLC activity, subsequent studies have presented conflicting evidence, suggesting it may act as a partial agonist at D<sub>1</sub> receptors without direct PLC activation.<sup>[2][3][4]</sup> Some research indicates that **SKF 83959** can enhance PLC-mediated phosphoinositide hydrolysis in brain tissues.<sup>[4]</sup> These application notes provide a detailed protocol for assessing the effect of **SKF 83959** on

PLC activity using a colorimetric assay, a common and reliable method for quantifying PLC function.<sup>[1][5]</sup>

## Signaling Pathway

The canonical PLC signaling pathway begins with the activation of a G-protein coupled receptor (GPCR) or a receptor tyrosine kinase (RTK). This leads to the activation of a specific PLC isozyme, which then hydrolyzes PIP<sub>2</sub>. The resulting IP<sub>3</sub> diffuses into the cytoplasm and binds to IP<sub>3</sub> receptors on the endoplasmic reticulum, triggering the release of intracellular calcium. Simultaneously, DAG remains in the plasma membrane and, in conjunction with the released calcium, activates Protein Kinase C (PKC), which in turn phosphorylates a variety of downstream targets, leading to a cellular response.





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## References

- 1. [sigmaaldrich.com](http://sigmaaldrich.com) [[sigmaaldrich.com](http://sigmaaldrich.com)]
- 2. SKF-83959 is not a highly-biased functionally selective D1 dopamine receptor ligand with activity at phospholipase C - PMC [[pmc.ncbi.nlm.nih.gov](http://pmc.ncbi.nlm.nih.gov)]
- 3. SKF-83959 is not a highly-biased functionally selective D1 dopamine receptor ligand with activity at phospholipase C - PubMed [[pubmed.ncbi.nlm.nih.gov](http://pubmed.ncbi.nlm.nih.gov)]
- 4. SKF83959 exhibits biochemical agonism by stimulating [(35)S]GTP gamma S binding and phosphoinositide hydrolysis in rat and monkey brain - PubMed [[pubmed.ncbi.nlm.nih.gov](http://pubmed.ncbi.nlm.nih.gov)]

- [5. Phospholipase C Activity Assay Kit \(Colorimetric\) \(ab273343\) | Abcam \[abcam.com\]](#)
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